

5-Methoxy-3-methylquinoline: Structural Informatics, Synthesis, and Applications in Drug Discovery

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Methoxy-3-methylquinoline

CAS No.: 137595-48-3

Cat. No.: B3347519

[Get Quote](#)

Executive Summary

In the landscape of modern rational drug design, substituted quinolines serve as privileged scaffolds due to their predictable pharmacokinetics and versatile binding modalities. **5-Methoxy-3-methylquinoline** (CAS: 137595-48-3) is a highly specialized heterocyclic building block that has gained significant traction in the development of epigenetic therapeutics. This technical guide provides an in-depth analysis of its structural informatics, details a mechanistically validated synthesis protocol, and explores its pharmacological utility—specifically its role in the design of CBP/EP300 bromodomain inhibitors^[1].

Structural Informatics & Physicochemical Profiling

The precise computational representation of chemical structures is critical for database querying, virtual screening, and intellectual property delineation. **5-Methoxy-3-methylquinoline** can be represented by multiple valid SMILES (Simplified Molecular-Input Line-Entry System) strings, depending on the graph traversal algorithm utilized by the cheminformatics software.

SMILES String Analysis

- Canonical SMILES (Fluorochem/PubChem standard): COC1=CC=CC2=NC=C(C)C=C12^[2],^[3].
 - Logic: The traversal initiates at the methoxy oxygen (O), steps to the attached carbon (C), and enters the fused benzene ring (c1cccc). It then bridges to the pyridine ring (c2), maps the nitrogen (n), and captures the methyl substitution (C) at the C3 position before closing the ring system.
- Alternative Isomeric SMILES (BLD Pharm standard): CC1=CC2=C(OC)C=CC=C2N=C1^[4].
 - Logic: This string initiates at the C3-methyl group, traverses the pyridine ring, and maps the methoxy group as a branch (OC) on the fused benzene ring. Both strings computationally resolve to the identical 2D molecular graph.

InChIKey Resolution

To eliminate the ambiguity of regioisomers (e.g., distinguishing the 5-methoxy from the 7-methoxy isomer), the IUPAC International Chemical Identifier Key (InChIKey) is utilized as a fixed-length hash: GUCBSHLSXPWVQU-UHFFFAOYSA-N^[5],^[6].

- GUCBSHLSXPWVQU: The core skeleton block, encoding the exact connectivity of the methoxy and methyl groups on the quinoline core.
- UHFFFAOYSA: The stereochemistry and isotopomer block. The "UHFFF" prefix indicates a standard, non-chiral, non-isotopically labeled molecule.
- N: Indicates a neutral protonation state.

Physicochemical Data Summary

Quantitative data essential for reaction stoichiometry and analytical validation are summarized below.

Property	Value	Source
Chemical Name	5-Methoxy-3-methylquinoline	[4]
CAS Registry Number	137595-48-3	[4],[3]
Molecular Formula	C11H11NO	[4]
Molecular Weight	173.21 g/mol	[4]
Topological Polar Surface Area (TPSA)	22.12 Å²	[7]
LogP (Predicted)	2.55	[7]

Mechanistic Synthesis & Validation Protocol

The synthesis of highly substituted quinolines often relies on the construction of the pyridine ring onto an existing aniline derivative. For **5-methoxy-3-methylquinoline**, a modified Vilsmeier-Haack cyclization (Meth-Cohn synthesis) is the most robust approach, utilizing *N*-(3-methoxyphenyl)propionamide as the starting material[1].

Experimental Workflow & Causality

Step 1: Vilsmeier Reagent Generation

- Procedure: In a flame-dried, round-bottom flask under an inert argon atmosphere, 970 mL of anhydrous *N*-dimethylformamide (DMF) is cooled to 0 °C. Phosphorus oxychloride (POCl₃), 894.9 mmol) is added dropwise over 30 minutes[1].
- Causality: The highly exothermic reaction between DMF and POCl₃ generates the chloroiminium ion (Vilsmeier reagent). Strict temperature control (0 °C) prevents the degradation of this highly electrophilic intermediate.

Step 2: Electrophilic Aromatic Substitution & Cyclization

- Procedure:

-(3-methoxyphenyl)propionamide (258.1 mmol) is added to the cold Vilsmeier complex. The reaction is then gradually heated to 100 °C and stirred for 4 to 12 hours[1].

- Causality: The Vilsmeier reagent formylates the electron-rich aromatic ring ortho to the amide directing group. The elevated temperature (100 °C) provides the activation energy required for the subsequent intramolecular cyclization and dehydration, yielding the aromatized quinoline core.

Step 3: Quench and Regioisomer Separation

- Procedure: The mixture is poured into crushed ice, neutralized, and extracted with ethyl acetate. The crude product is a 70:30 mixture of regioisomers (5-methoxy and 7-methoxy)[1].
- Causality: The meta-directing nature of the methoxy group on the starting aniline leads to formylation at two distinct ortho positions. The steric bulk of the methoxy group slightly favors the formation of the less sterically hindered isomer, necessitating careful chromatographic separation (e.g., preparative HPLC) to isolate pure **5-methoxy-3-methylquinoline**.

Self-Validating Analytical Protocol

To ensure the integrity of the isolated product, the following self-validating checks must be performed:

- LC-MS: A primary mass peak at m/z 174.1[M+H]

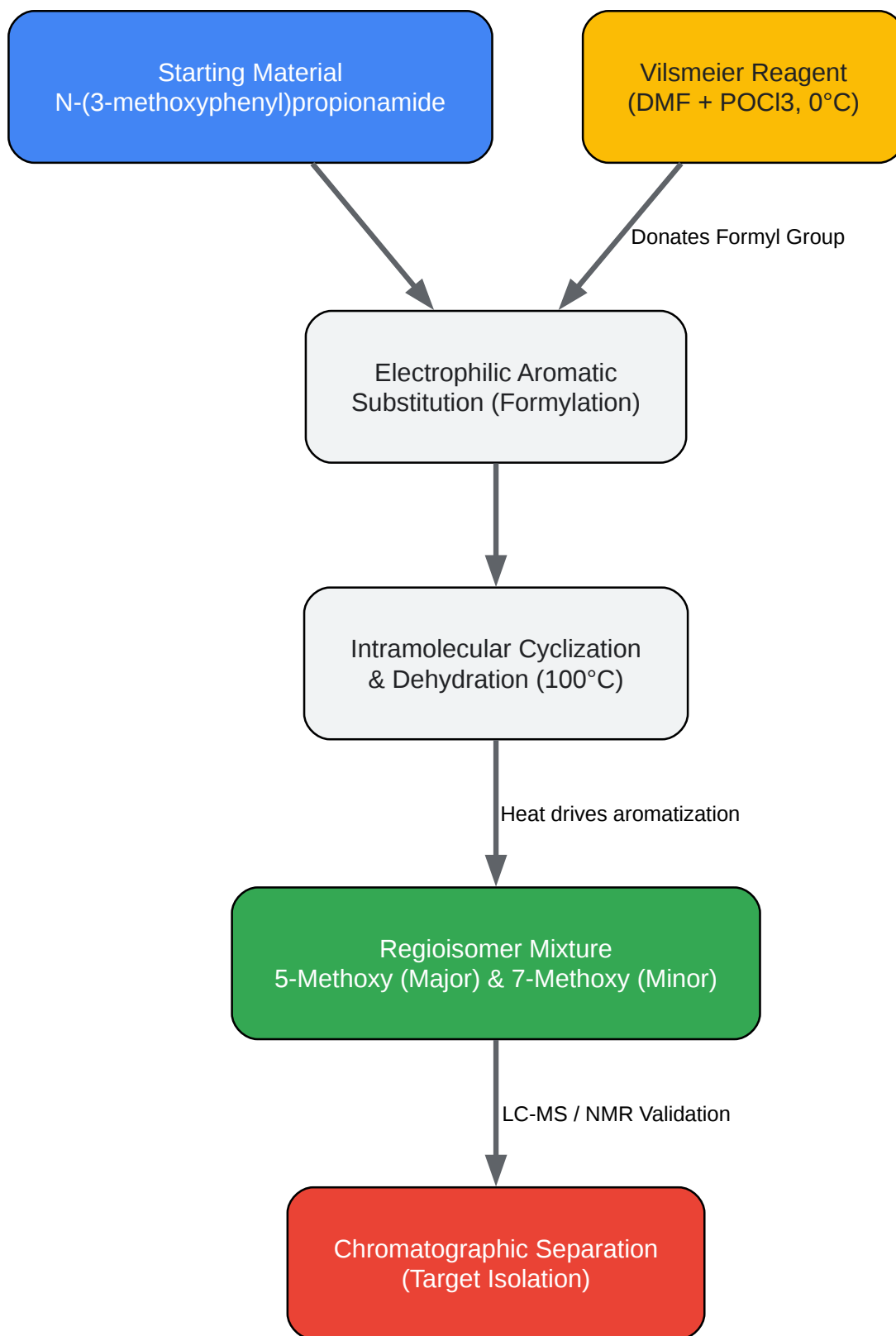
confirms the correct molecular weight.

- ¹H NMR (CDCl₃)

): The presence of a sharp singlet at ~3.95 ppm (integrating for 3H) confirms the methoxy group, while a singlet/doublet at ~2.45 ppm (integrating for 3H) confirms the C3-methyl group. The absence of an aldehyde proton (~10 ppm) validates that complete cyclization has occurred.

Visualization of Synthesis Workflow

The following DOT diagram maps the logical progression of the Vilsmeier-Haack cyclization, highlighting the transition from raw materials to the isolated target.



[Click to download full resolution via product page](#)

Fig 1: Mechanistic workflow for the Vilsmeier-Haack cyclization yielding **5-Methoxy-3-methylquinoline**.

Pharmacological Relevance: CBP/EP300 Inhibition

Beyond its utility as a synthetic intermediate, **5-methoxy-3-methylquinoline** is a critical vector in the design of epigenetic modulators. Recent patent literature (WO2022053967A1) highlights its integration into heterocyclic compounds targeting the CREB-binding protein (CBP) and the E1A binding protein p300 (EP300) bromodomains[1].

Mechanistic Rationale in Drug Design:

- **Hydrogen Bonding:** The basic nitrogen of the quinoline core acts as a primary hydrogen bond acceptor, interacting directly with the conserved asparagine residue deep within the bromodomain binding pocket.
- **Steric and Electronic Tuning:** The C3-methyl group restricts the rotational degrees of freedom of adjacent functional groups, locking the molecule into a bioactive conformation. Simultaneously, the C5-methoxy group acts as an electron-donating group, enriching the electron density of the aromatic system to enhance stacking interactions with aromatic residues lining the binding site[1].

By leveraging the precise structural coordinates dictated by its SMILES and InChIKey, researchers can confidently utilize **5-methoxy-3-methylquinoline** as a foundational fragment in the pursuit of novel oncology and immunology therapeutics.

References

- Google Patents - WO2022053967A1 - Heterocyclic compounds as cbp/ep300 bromodomain inhibitors URL

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. WO2022053967A1 - Heterocyclic compounds as cbp/ep300 bromodomain inhibitors - Google Patents [patents.google.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. 137595-48-3|5-Methoxy-3-methylquinoline|BLD Pharm [bldpharm.com]
- 5. chem960.com [chem960.com]
- 6. chem960.com [chem960.com]
- 7. Page loading... [guidechem.com]
- To cite this document: BenchChem. [5-Methoxy-3-methylquinoline: Structural Informatics, Synthesis, and Applications in Drug Discovery]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3347519/docs#5-methoxy-3-methylquinoline-structural-informatics-synthesis-and-applications-in-drug-discovery>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)